

Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl- proper disposal procedures

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Compound of Interest

Compound Name: *Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-*

Cat. No.: *B085737*

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Proper Disposal of Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-

For immediate implementation by researchers, scientists, and drug development professionals, this guide provides essential safety and logistical information for the proper disposal of **Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-** (CAS No. 55851-37-1).

The primary principle for managing waste of **Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-** is to treat it as hazardous waste.^{[1][2]} In-laboratory neutralization or degradation is not recommended without established and validated protocols. The standard and safest approach is to engage a certified hazardous waste disposal contractor.

Hazard Profile

Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl- is classified with the following hazards:

- Causes skin irritation (H315).^[1]
- Causes serious eye irritation (H319).^[1]
- May cause respiratory irritation (H335).^[1]

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation[1]
Eye Irritation	H319	Causes serious eye irritation[1]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Eye Protection: Goggles (European standard - EN 166).[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Long-sleeved clothing.[1]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149:2001 approved respirator if exposure limits are exceeded or if irritation is experienced.[1]

Disposal Protocol

The disposal of **Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-** must adhere to local, regional, and national hazardous waste regulations.[1][2]

Step 1: Waste Collection and Storage

- Collect waste in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[3]
- Keep the container tightly closed.[3]

Step 2: Labeling

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-"**.
- Include the CAS number (55851-37-1) and relevant hazard pictograms (e.g., irritant).

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal company.
- Provide them with the Safety Data Sheet (SDS) for the chemical.
- Follow their instructions for pickup and disposal. Do not attempt to dispose of this chemical down the drain or in regular trash.

Step 4: Decontamination

- Thoroughly decontaminate any surfaces or equipment that came into contact with the chemical using an appropriate solvent and cleaning procedure.
- Dispose of any contaminated materials (e.g., paper towels, gloves) as hazardous waste along with the chemical.

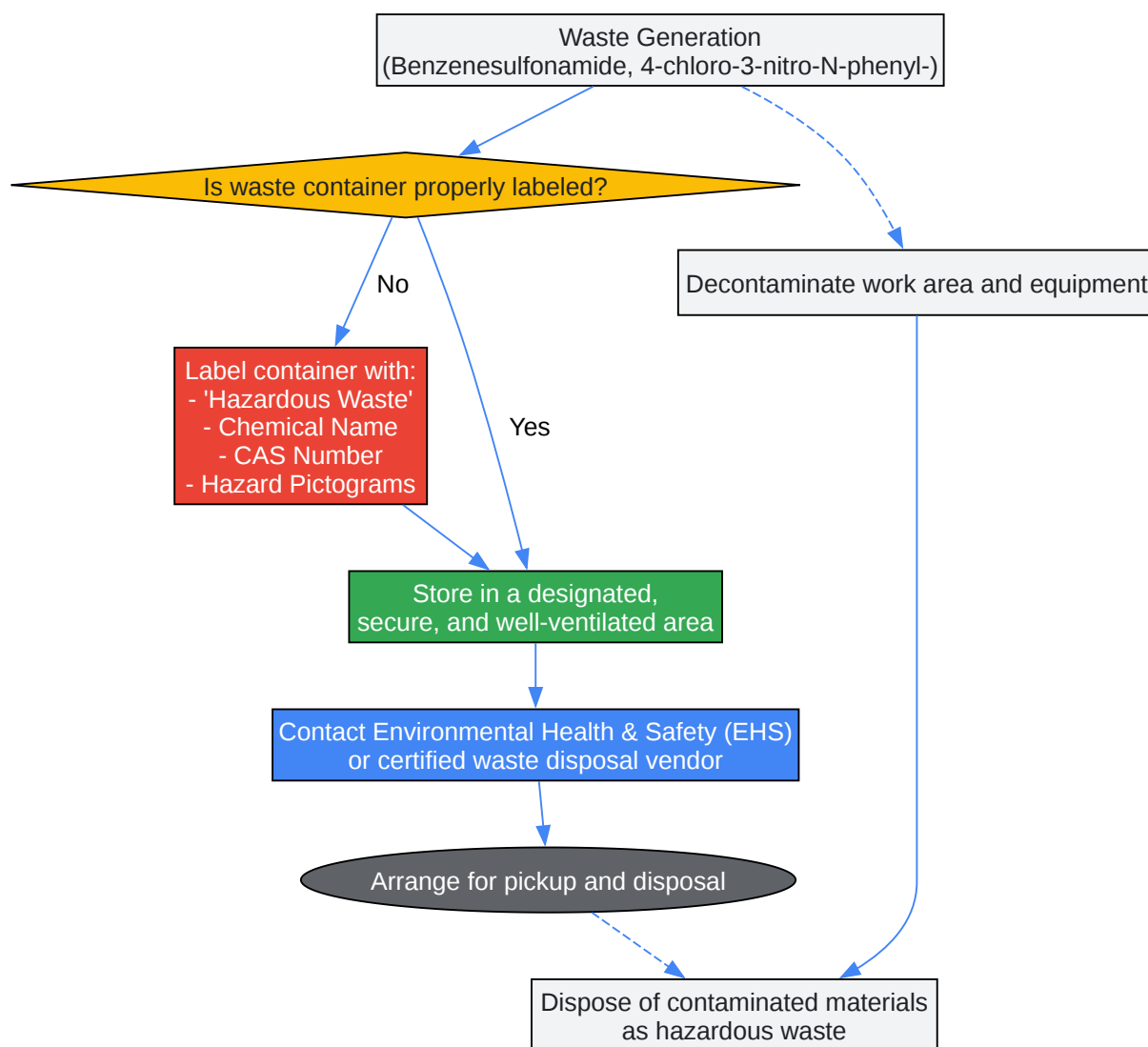
Spill Response

In the event of a spill:

- Evacuate the area if necessary.
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Sweep up the absorbed material and place it in a sealed container for hazardous waste disposal.
- Clean the spill area thoroughly.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-**.



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Caption: Disposal workflow for **Benzenesulfonamide, 4-chloro-3-nitro-N-phenyl-**.

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